The Versatile Scaffold: Synthesizing Bioactive Compounds from 1-Chloro-5-methoxyisoquinoline

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-Chloro-5-methoxyisoquinoline*
CAS No.:	*106462-85-5*
Cat. No.:	*B173414*

Get Quote

Introduction: The Privileged Isoquinoline Core in Drug Discovery

The isoquinoline scaffold is a cornerstone in medicinal chemistry, recognized as a "privileged structure" due to its prevalence in a multitude of biologically active natural products and synthetic pharmaceuticals.[1][2] Its rigid, bicyclic aromatic system provides an excellent framework for the spatial presentation of functional groups, enabling precise interactions with biological targets. The 5-methoxyisoquinoline moiety, in particular, is a key component in a range of compounds explored for their therapeutic potential, including anticancer, antimicrobial, and enzyme inhibitory activities.[3]

1-Chloro-5-methoxyisoquinoline serves as a highly versatile and reactive starting material for the synthesis of a diverse library of substituted isoquinoline derivatives. The chlorine atom at the C1 position is particularly amenable to displacement through various modern cross-coupling methodologies. This reactivity allows for the strategic introduction of aryl, heteroaryl,

© 2026 BenchChem. All rights reserved.

alkyl, alkynyl, and amino moieties, providing a powerful platform for structure-activity relationship (SAR) studies in drug discovery programs.[4]

This technical guide provides an in-depth exploration of the synthetic utility of **1-chloro-5-methoxyisoquinoline**, focusing on three pivotal palladium-catalyzed cross-coupling reactions: the Suzuki-Miyaura coupling, the Buchwald-Hartwig amination, and the Sonogashira coupling. For each reaction, we will delve into the mechanistic underpinnings, provide detailed, field-tested protocols, and discuss the biological relevance of the resulting compounds, with a particular focus on the development of kinase inhibitors and antiproliferative agents.

Strategic Functionalization via Palladium-Catalyzed Cross-Coupling Reactions

Palladium-catalyzed cross-coupling reactions have revolutionized the synthesis of complex organic molecules, offering mild and efficient routes to form carbon-carbon and carbon-nitrogen bonds.[5] For a heteroaromatic halide like **1-chloro-5-methoxyisoquinoline**, these reactions are the primary tools for molecular diversification.

I. Suzuki-Miyaura Coupling: Forging C-C Bonds to Access Novel Biaryl Scaffolds

The Suzuki-Miyaura reaction is a robust and widely used method for the formation of $C(sp^2)$–$C(sp^2)$ bonds, making it indispensable for the synthesis of biaryl and heteroaryl-aryl compounds.[6] In the context of **1-chloro-5-methoxyisoquinoline**, this reaction enables the introduction of a vast array of aryl and heteroaryl substituents at the 1-position, a key modification in the development of many kinase inhibitors.[7]

Mechanistic Rationale

The catalytic cycle of the Suzuki-Miyaura reaction is a well-established sequence of three main steps:

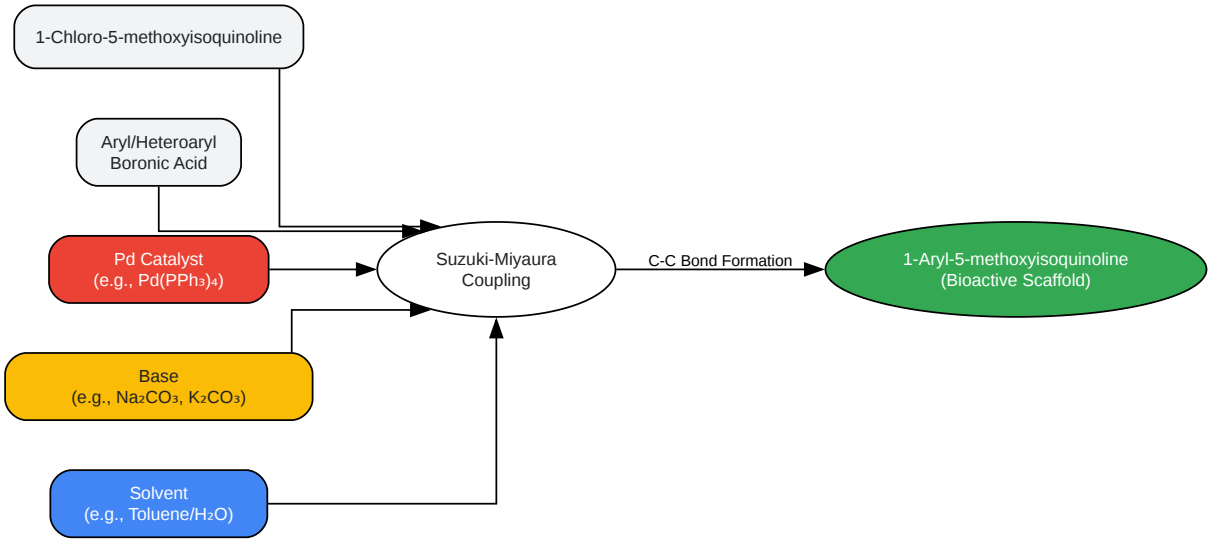
- Oxidative Addition: The active Pd(0) catalyst inserts into the carbon-chlorine bond of **1-chloro-5-methoxyisoquinoline** to form a Pd(II) complex.

© 2026 BenchChem. All rights reserved.

- Transmetalation: The organoboron species (e.g., a boronic acid) is activated by a base, forming a boronate complex. This complex then transfers its organic group to the palladium center, displacing the halide.

- Reductive Elimination: The two organic moieties on the palladium complex couple, forming the new C-C bond and regenerating the Pd(0) catalyst, which re-enters the catalytic cycle.[8] [9]

The choice of catalyst, ligand, base, and solvent system is crucial for achieving high yields, particularly with electron-rich and sterically hindered coupling partners.[10]



Click to download full resolution via product page

Caption: Workflow for Suzuki-Miyaura Coupling.

Application in Bioactive Compound Synthesis

The 1-aryl-isoquinoline motif is a key pharmacophore in a variety of bioactive compounds, including potent inhibitors of the PI3K/Akt/mTOR signaling pathway, which is frequently

© 2026 BenchChem. All rights reserved.

dysregulated in cancer.[11][12] By synthesizing a library of 1-aryl-5-methoxyisoquinolines, researchers can systematically explore the SAR for kinase inhibition and antiproliferative activity.[11]

Coupling Partner Example	Resulting Scaffold	Potential Biological Target(s)
Phenylboronic acid	1-Phenyl-5-methoxyisoquinoline	General anticancer screening
4-Methoxyphenylboronic acid	1-(4-Methoxyphenyl)-5-methoxyisoquinoline	PI3K/mTOR, EGFR
Pyridine-3-boronic acid	1-(Pyridin-3-yl)-5-methoxyisoquinoline	c-Met, VEGFR
Indole-5-boronic acid	1-(Indol-5-yl)-5-methoxyisoquinoline	Various kinases, antiproliferative

Detailed Experimental Protocol: Suzuki-Miyaura Coupling

This protocol is a generalized procedure based on established methods for similar substrates and should be optimized for specific coupling partners.[13]

- Reagent Preparation: In a dry Schlenk flask, combine **1-chloro-5-methoxyisoquinoline** (1.0 eq.), the desired aryl/heteroaryl boronic acid (1.2-1.5 eq.), and a base such as potassium carbonate (K_2CO_3) or sodium carbonate (Na_2CO_3) (2.0-3.0 eq.).
- Catalyst Addition: Add the palladium catalyst, for example, tetrakis(triphenylphosphine)palladium(0) [$Pd(PPh_3)_4$] (0.02-0.05 eq.).
- Inert Atmosphere: Seal the flask, and evacuate and backfill with an inert gas (e.g., argon or nitrogen) three times.
- Solvent Addition: Under a positive pressure of inert gas, add a degassed solvent mixture, typically toluene and water (e.g., 4:1 v/v).

© 2026 BenchChem. All rights reserved.

- Reaction: Heat the mixture with vigorous stirring to 80-100 °C. Monitor the reaction progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Work-up: Upon completion, cool the reaction to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. Purify the crude product by flash column chromatography on silica gel.

II. Buchwald-Hartwig Amination: Constructing C-N Bonds for Novel Kinase Inhibitors

The Buchwald-Hartwig amination is a powerful method for the formation of carbon-nitrogen bonds, enabling the synthesis of N-aryl and N-heteroaryl amines.[14] This reaction is of paramount importance in medicinal chemistry, as the introduction of an amino group can significantly modulate a molecule's physicochemical properties and biological activity.[5] For **1-chloro-5-methoxyisoquinoline**, this reaction provides access to 1-amino-5-methoxyisoquinoline derivatives, which are key intermediates for a range of bioactive compounds, including kinase inhibitors.[15]

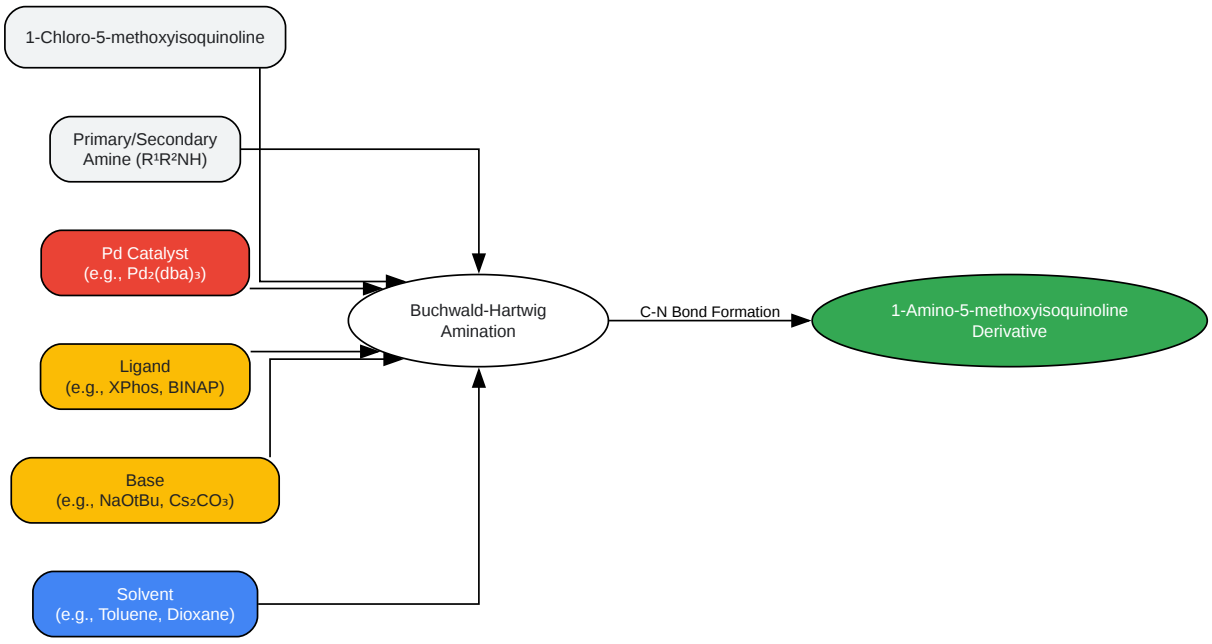
Mechanistic Rationale

The catalytic cycle for the Buchwald-Hartwig amination is similar in principle to the Suzuki coupling and involves:

- Oxidative Addition: A Pd(0) catalyst adds to the **1-chloro-5-methoxyisoquinoline** to form a Pd(II) intermediate.
- Amine Coordination and Deprotonation: The amine coupling partner coordinates to the palladium center. A strong base then deprotonates the coordinated amine to form a palladium-amido complex.
- Reductive Elimination: The C-N bond is formed as the product is eliminated from the palladium center, regenerating the active Pd(0) catalyst.[10]

© 2026 BenchChem. All rights reserved.

Bulky, electron-rich phosphine ligands are often essential for facilitating the reductive elimination step, especially with less reactive aryl chlorides.[16]



Click to download full resolution via product page

Caption: Workflow for Buchwald-Hartwig Amination.

Application in Bioactive Compound Synthesis

The 4-anilinoquinazoline and -isoquinoline cores are found in numerous FDA-approved kinase inhibitors, such as gefitinib and erlotinib, which target the epidermal growth factor receptor (EGFR).[17][18] The anilino group often forms critical hydrogen bonds within the ATP-binding pocket of the kinase. By applying the Buchwald-Hartwig amination to **1-chloro-5-methoxyisoquinoline**, a diverse range of substituted anilines and other amines can be introduced to probe these interactions and develop potent and selective inhibitors.[19][20]

© 2026 BenchChem. All rights reserved.

Amine Coupling Partner	Resulting Scaffold	Potential Biological Target(s)
Aniline	1-Anilino-5-methoxyisoquinoline	EGFR, Src family kinases
3-Chloro-4-fluoroaniline	1-(3-Chloro-4-fluoroanilino)-5-methoxyisoquinoline	VEGFR, PDGFR
Piperazine	1-(Piperazin-1-yl)-5-methoxyisoquinoline	PI3K/mTOR, Akt
Morpholine	1-(Morpholino)-5-methoxyisoquinoline	PI3K/mTOR

Detailed Experimental Protocol: Buchwald-Hartwig Amination

This protocol is a representative procedure and requires optimization based on the specific amine and ligand used.[14]

- Reaction Setup: To a dried Schlenk tube, add the palladium precursor (e.g., $Pd_2(dba)_3$, 1-2 mol%), the phosphine ligand (e.g., XPhos or BINAP, 2-4 mol%), and the base (e.g., sodium tert-butoxide (NaOtBu) or cesium carbonate (Cs_2CO_3), 1.4-2.0 eq.).
- Inert Atmosphere: Seal the tube and evacuate and backfill with argon three times.
- Reagent Addition: Add **1-chloro-5-methoxyisoquinoline** (1.0 eq.), the amine (1.1-1.2 eq.), and anhydrous, degassed solvent (e.g., toluene or dioxane).
- Reaction: Heat the mixture to 80-110 °C with stirring. Monitor the reaction's progress by LC-MS or TLC.
- Work-up: After cooling to room temperature, dilute the mixture with an organic solvent and filter through a pad of Celite®. Wash the filtrate with water and brine.
- Purification: Dry the organic layer over Na_2SO_4, filter, and concentrate in vacuo. Purify the residue by column chromatography to yield the desired N-substituted isoquinoline.

© 2026 BenchChem. All rights reserved.

III. Sonogashira Coupling: Introducing Alkynyl Moieties for Anticancer Agents

The Sonogashira coupling reaction facilitates the formation of a carbon-carbon bond between a terminal alkyne and an aryl or vinyl halide.[13] This reaction is a powerful tool for introducing alkynyl functionalities into heterocyclic scaffolds, which can act as rigid linkers or as pharmacophoric elements themselves.[1]

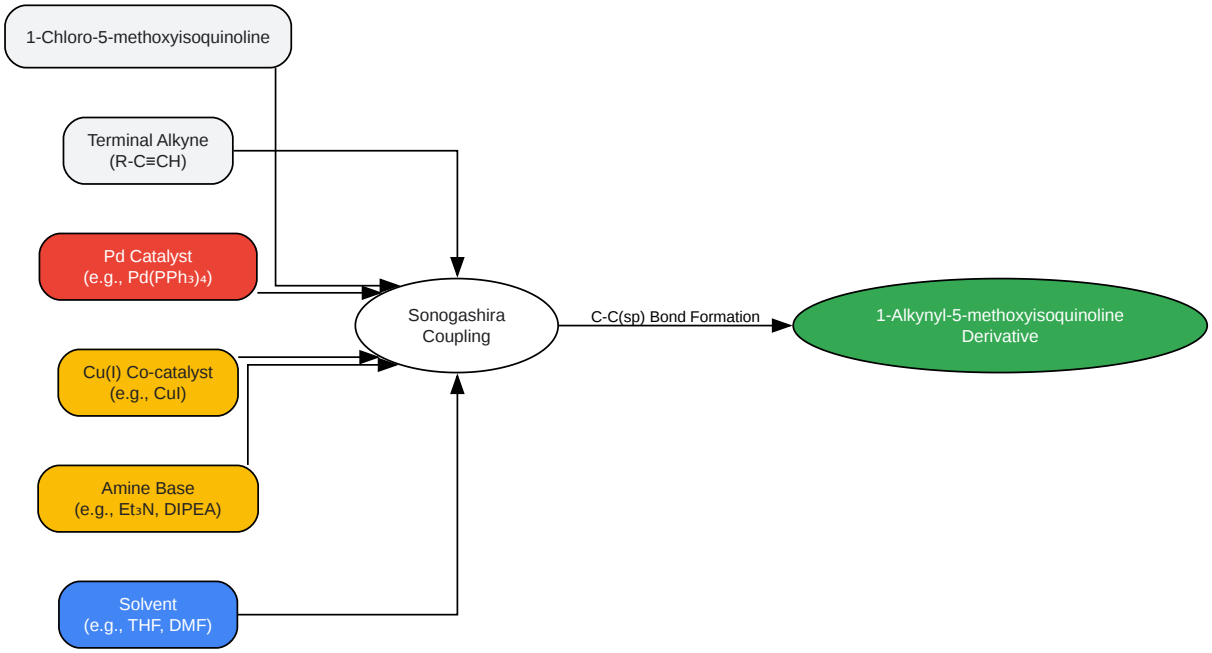
Mechanistic Rationale

The Sonogashira coupling typically involves two interconnected catalytic cycles:

- Palladium Cycle: Similar to the Suzuki and Buchwald-Hartwig reactions, it begins with the oxidative addition of Pd(0) to the C-Cl bond of **1-chloro-5-methoxyisoquinoline**.
- Copper Cycle: A copper(I) co-catalyst reacts with the terminal alkyne to form a copper acetylide intermediate. This intermediate then undergoes transmetalation with the Pd(II) complex.

Reductive elimination from the resulting palladium complex yields the alkynylated product and regenerates the Pd(0) catalyst.[21] Copper-free versions of this reaction have also been developed to avoid the common side reaction of alkyne homocoupling.[13]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for Sonogashira Coupling.

Application in Bioactive Compound Synthesis

Alkynyl-substituted heterocycles have shown significant promise as anticancer agents.[1] The rigid, linear nature of the alkyne can be used to probe deep hydrophobic pockets in enzymes or to position other functional groups optimally for binding. Furthermore, the triple bond can participate in various subsequent transformations, further expanding the molecular diversity.

© 2026 BenchChem. All rights reserved.

Alkyne Coupling Partner	Resulting Scaffold	Potential Biological Application
Phenylacetylene	1-(Phenylethynyl)-5-methoxyisoquinoline	Antiproliferative agent, Topoisomerase inhibitor
Ethynyltrimethylsilane	1-((Trimethylsilyl)ethynyl)-5-methoxyisoquinoline	Intermediate for further functionalization
Propargyl alcohol	3-(5-Methoxyisoquinolin-1-yl)prop-2-yn-1-ol	Anticancer, Kinase inhibitor scaffold

Detailed Experimental Protocol: Sonogashira Coupling (Copper-Catalyzed)

This protocol is a standard procedure and may require optimization for specific substrates.[13]

- Reaction Setup: In a Schlenk flask, dissolve **1-chloro-5-methoxyisoquinoline** (1.0 eq.) in an anhydrous, degassed solvent such as tetrahydrofuran (THF) or dimethylformamide (DMF).
- Catalyst Loading: Add the palladium catalyst (e.g., $Pd(PPh_3)_4$, 2-5 mol%) and the copper(I) co-catalyst (e.g., CuI, 4-10 mol%).
- Reagent Addition: Add an amine base, such as triethylamine (Et_3N) or diisopropylethylamine (DIPEA) (2.0-3.0 eq.), followed by the terminal alkyne (1.2-1.5 eq.) via syringe.
- Inert Atmosphere: Ensure the reaction is maintained under an inert atmosphere (argon or nitrogen) throughout the process.
- Reaction: Stir the mixture at room temperature or heat gently (40-60 °C) until the starting material is consumed, as monitored by TLC or LC-MS.
- Work-up: Quench the reaction with aqueous ammonium chloride solution and extract the product with an organic solvent. Wash the combined organic layers with brine.
- Purification: Dry the organic phase over anhydrous $MgSO_4$ or Na_2SO_4, filter, and concentrate. Purify the crude product by flash chromatography.

© 2026 BenchChem. All rights reserved.

Conclusion and Future Outlook

1-Chloro-5-methoxyisoquinoline is a powerful and versatile building block for the synthesis of diverse and complex bioactive compounds. The palladium-catalyzed Suzuki-Miyaura, Buchwald-Hartwig, and Sonogashira cross-coupling reactions provide reliable and efficient pathways to functionalize the C1 position, opening avenues for the discovery of novel therapeutics. The resulting 1-substituted-5-methoxyisoquinoline derivatives are of significant interest, particularly in the development of kinase inhibitors for oncology and other therapeutic areas. The protocols and strategies outlined in this guide serve as a robust foundation for researchers and drug development professionals to harness the full synthetic potential of this valuable scaffold. Further exploration of these and other modern synthetic methodologies will undoubtedly continue to yield novel compounds with significant biological activity.

References

- Ben-Ami, R., et al. (2016). A single-center study of breakthrough invasive fungal infections in patients with hematologic malignancies. Journal of Antimicrobial Chemotherapy, 71(11), 3237–3244. Available at: [Link]
- Buskes, M. J., & Blanco, M. J. (2020). Impact of Cross-Coupling Reactions in Drug Discovery and Development. Pharmaceuticals, 13(8), 167. Available at: [Link]
- Bacsa, I., et al. (2018). The first Pd-catalyzed Buchwald–Hartwig aminations at C-2 or C-4 in the estrone series. Beilstein Journal of Organic Chemistry, 14, 2516–2523. Available at: [Link]
- Welker, M. E., & Kulik, G. (2013). Recent syntheses of PI3K/Akt/mTOR signaling pathway inhibitors. Bioorganic & Medicinal Chemistry, 21(14), 4063–4091. Available at: [Link]
- Organic Chemistry Portal. (n.d.). Buchwald-Hartwig Cross Coupling Reaction. Organic Chemistry Portal. Available at: [Link]
- Nishimura, R. H. V., et al. (2021). Efficient N-arylation of 4-chloroquinazolines en route to novel 4-anilinoquinazolines as potential anticancer agents. Beilstein Journal of Organic Chemistry, 17, 2968–2977. Available at: [Link]

© 2026 BenchChem. All rights reserved.

- Razafindrainibe, F., et al. (2018). Sonogashira Cross-Coupling Reaction of Bromocyanofluoro Pyridine Nuclei: Access to 5- and 6-Alkynyl-3-fluoro-2-pyridinamidoximes. Chemistry – A European Journal, 24(50), 13138-13142. Available at: [Link]
- Dube, P. (2012). Application of the Suzuki-Miyaura Reaction in the Synthesis of Flavonoids. Molecules, 17(12), 14746–14777. Available at: [Link]
- Welker, M. E., & Kulik, G. (2013). Recent syntheses of PI3K/Akt/mTOR signaling pathway inhibitors. Bioorganic & Medicinal Chemistry, 21(14), 4063–4091. Available at: [Link]
- Ryu, J. W., et al. (2011). Design and Synthesis of Triazolopyridazines Substituted With Methylisoquinolinone as Selective c-Met Kinase Inhibitors. Bioorganic & Medicinal Chemistry Letters, 21(23), 7185–7188. Available at: [Link]
- El-Sayed, M. A. A., et al. (2023). Design, Synthesis, and Biological Evaluation of Novel Pyrazoline-Based Antiproliferative Agents in MCF-7 Cancer Cells. Molecules, 28(18), 6692. Available at: [Link]
- Mondal, S., & Roy, K. (2020). Mechanochemical synthesis of some heterocyclic molecules using Sonogashira cross-coupling reaction and their anticancer activiti. Results in Chemistry, 2, 100043. Available at: [Link]
- Nam, B. S., et al. (2009). Aminoquinoline Derivatives With Antiproliferative Activity Against Melanoma Cell Line. Bioorganic & Medicinal Chemistry Letters, 19(13), 3517–3520. Available at: [Link]
- Jones, C. P., et al. (2021). Synthesis and Evaluation of Novel 1,2,6-Thiadiazinone Kinase Inhibitors as Potent Inhibitors of Solid Tumors. Molecules, 26(16), 4999. Available at: [Link]
- ChemistryHall. (2024). The Ultimate Guide to Buchwald-Hartwig Amination: Synthesize C–N Bonds! YouTube. Available at: [Link]
- Conconi, M. T., et al. (2013). Quinazoline-based multi-tyrosine kinase inhibitors: synthesis, modeling, antitumor and antiangiogenic properties. European Journal of Medicinal Chemistry, 67, 333–342. Available at: [Link]

© 2026 BenchChem. All rights reserved.

- Hajós, G., et al. (2009). Synthesis of New Pyridazino[4,5-c]isoquinolinones by Suzuki Cross-Coupling Reaction. Journal of Heterocyclic Chemistry, 46(4), 754-757. Available at: [Link]
- O'Connor, P. D., et al. (2003). Suzuki cross-coupling approaches to the synthesis of bioactive 3-substituted and 5-substituted-4-methoxy-6-methyl-2-pyrones. Bioorganic & Medicinal Chemistry Letters, 13(16), 2667–2671. Available at: [Link]
- El-Gamal, M. I., et al. (2016). Novel chloroquinoline derivatives incorporating biologically active benzenesulfonamide moiety: synthesis, cytotoxic activity and molecular docking. Chemistry Central Journal, 10(1), 18. Available at: [Link]
- Razafindrainibe, F., et al. (2018). Sonogashira Cross-Coupling Reaction of Bromocyanofluoro Pyridine Nuclei: Access to 5- and 6-Alkynyl-3-fluoro-2-pyridinamidoximes. Chemistry – A European Journal, 24(50), 13138-13142. Available at: [Link]
- Organic Chemistry Portal. (n.d.). A Highly Active Catalyst for Suzuki-Miyaura Cross-Coupling Reactions of Heteroaryl Compounds. Organic Chemistry Portal. Available at: [Link]
- El-Naggar, A. M., et al. (2023). Synthesis, Antioxidant and Antiproliferative Actions of 4-(1,2,3-Triazol-1-yl)quinolin-2(1H)-ones as Multi-Target Inhibitors. Molecules, 28(17), 6306. Available at: [Link]
- Báez-García, A., et al. (2022). Novel 7-Chloro-(4-thioalkylquinoline) Derivatives: Synthesis and Antiproliferative Activity through Inducing Apoptosis and DNA/RNA Synthesis Inhibition. Pharmaceuticals, 15(10), 1234. Available at: [Link]
- Welker, M. E., & Kulik, G. (2013). Recent Syntheses of PI3K/Akt/mTOR Signaling Pathway Inhibitors. Bioorganic & Medicinal Chemistry, 21(14), 4063–4091. Available at: [Link]
- Sharma, S., et al. (2020). Synthesis of Biologically Active Molecules through Multicomponent Reactions. Molecules, 25(3), 505. Available at: [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. US6534524B1 - Indazole compounds and pharmaceutical compositions for inhibiting protein kinases, and methods for their use - Google Patents [patents.google.com]
- 2. US12391695B2 - PRMT5 inhibitors - Google Patents [patents.google.com]
- 3. Synthesis and antiproliferative evaluation of certain 4-anilino-8-methoxy-2-phenylquinoline and 4-anilino-8-hydroxy-2-phenylquinoline derivatives. | Semantic Scholar [semanticscholar.org]
- 4. MX2022005726A - Improved synthesis of kras g12c inhibitor compound. - Google Patents [patents.google.com]
- 5. CA2846652A1 - Heterocyclylamines as pi3k inhibitors - Google Patents [patents.google.com]
- 6. mdpi.com [mdpi.com]
- 7. Recent Syntheses of PI3K/Akt/mTOR Signaling Pathway Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Design and synthesis of thiazolo[5,4-f]quinazolines as DYRK1A inhibitors, part I - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Synthetic studies on novel Syk inhibitors. Part 1: Synthesis and structure-activity relationships of pyrimidine-5-carboxamide derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Synthesis, Half-Wave Potentials and Antiproliferative Activity of 1-Aryl-substituted Aminoisoquinolinequinones [mdpi.com]
- 11. Design, synthesis, and biological evaluation of novel quinoline-based EGFR/HER-2 dual-target inhibitors as potential anti-tumor agents - PMC [pmc.ncbi.nlm.nih.gov]
- 12. US9388160B2 - Quinazoline derivatives as kinases inhibitors and methods of use thereof - Google Patents [patents.google.com]
- 13. 5-Methoxyquinoline Derivatives as a New Class of EZH2 Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Imidazotriazines and imidazopyrimidines as kinase inhibitors - Patent US-8461330-B2 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 15. WO2021050915A1 - Mta-cooperative prmt5 inhibitors - Google Patents [patents.google.com]
- 16. Synthesis, biological evaluation, and computational studies of some novel quinazoline derivatives as anticancer agents - PMC [pmc.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- 17. Synthesis of quinazolines as tyrosine kinase inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. Design and synthesis of triazolopyridazines substituted with methylisoquinolinone as selective c-Met kinase inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. mdpi.com [mdpi.com]
- 20. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 21. Discovery and Optimization of Quinolinone Derivatives as Potent, Selective, and Orally Bioavailable Mutant Isocitrate Dehydrogenase 1 (mIDH1) Inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [The Versatile Scaffold: Synthesizing Bioactive Compounds from 1-Chloro-5-methoxyisoquinoline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b173414/docs#the-versatile-scaffold-synthesizing-bioactive-compounds-from-1-chloro-5-methoxyisoquinoline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.